

Personal protective equipment for handling 3,4-Difluorophenylacetonitrile

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Compound of Interest

Compound Name: 3,4-Difluorophenylacetonitrile

Cat. No.: B1294414

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Essential Safety and Handling Guide for 3,4-Difluorophenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **3,4-Difluorophenylacetonitrile**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Hazard Information

3,4-Difluorophenylacetonitrile is a hazardous substance that requires careful handling. Key hazards include:

- Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2][3][4]
- Irritation: Causes skin and serious eye irritation.[1][2][3][4][5] It may also cause respiratory irritation.[2][3][4][5]

In the event of exposure, follow these first aid measures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for several minutes, occasionally lifting the upper and lower eyelids.[6][7] Remove contact lenses if present and easy to do.[7][8] Continue rinsing and seek immediate medical attention.[7]

- Skin Contact: Immediately remove all contaminated clothing.[6] Wash off with soap and plenty of water.[5] If skin irritation occurs, get medical advice.[7]
- Inhalation: Move the victim to fresh air and keep them in a position comfortable for breathing. [5][7][8] If breathing is difficult or stops, provide artificial respiration or oxygen.[5][8] Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting.[7] Rinse mouth with water.[7][8] Never give anything by mouth to an unconscious person. Seek immediate medical advice.[7]

Quantitative Data Summary

The following table summarizes key quantitative data for **3,4-Difluorophenylacetonitrile**:

Property	Value
Molecular Formula	C ₈ H ₅ F ₂ N
Molecular Weight	153.13 g/mol [1][9]
Appearance	Colorless to light yellow liquid[9]
Boiling Point	196 - 198 °C[9]
Density	1.244 g/mL at 25 °C[3]
Flash Point	>230 °F (>110 °C)[3]
CAS Number	658-99-1[1]

Operational Plan: Handling and Storage

1. Engineering Controls:

- Always handle **3,4-Difluorophenylacetonitrile** in a well-ventilated area, preferably within a certified chemical fume hood.[7][10]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[7][11] Contact lenses should not be worn.[7]
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile, neoprene).[6][11] Ensure gloves are inspected before use and replaced if contaminated.[6]
- Respiratory Protection: If working outside a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge.[6]

3. Handling Procedures:

- Avoid all personal contact, including inhalation of vapors or dust.[6][7]
- Do not eat, drink, or smoke in the handling area.[2][7]
- Keep containers tightly closed when not in use.[2][7]
- Wash hands thoroughly after handling.[7]

4. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[6]
- Store in a tightly sealed container.[2][7]
- The storage area should be locked up.[2][7]

Spill and Emergency Procedures

- Minor Spills:
 - Remove all ignition sources.[6][7]
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., sand, earth, vermiculite).[7]
 - Collect the absorbed material into a labeled, sealed container for hazardous waste disposal.[7]

- Clean the spill area with a suitable solvent, and collect the cleaning materials for disposal as hazardous waste.[10]
- Major Spills:
 - Evacuate the area immediately and move upwind.[6][7]
 - Alert the appropriate emergency response team or environmental health and safety office. [6][7]
 - Prevent the spill from entering drains or waterways.[7]

Disposal Plan

All waste containing **3,4-Difluorophenylacetonitrile** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[6]

1. Waste Collection:

- Collect all waste material (including contaminated PPE and cleaning materials) in a clearly labeled, sealed, and compatible container.[10] The label should read "Hazardous Waste" and include the full chemical name.[10]

2. Container Decontamination:

- Triple rinse empty containers with a suitable solvent (e.g., acetone or ethanol).[10]
- Collect all rinsate as liquid hazardous waste.[10]
- Once decontaminated, the container can be disposed of according to institutional guidelines for clean lab materials.[10]

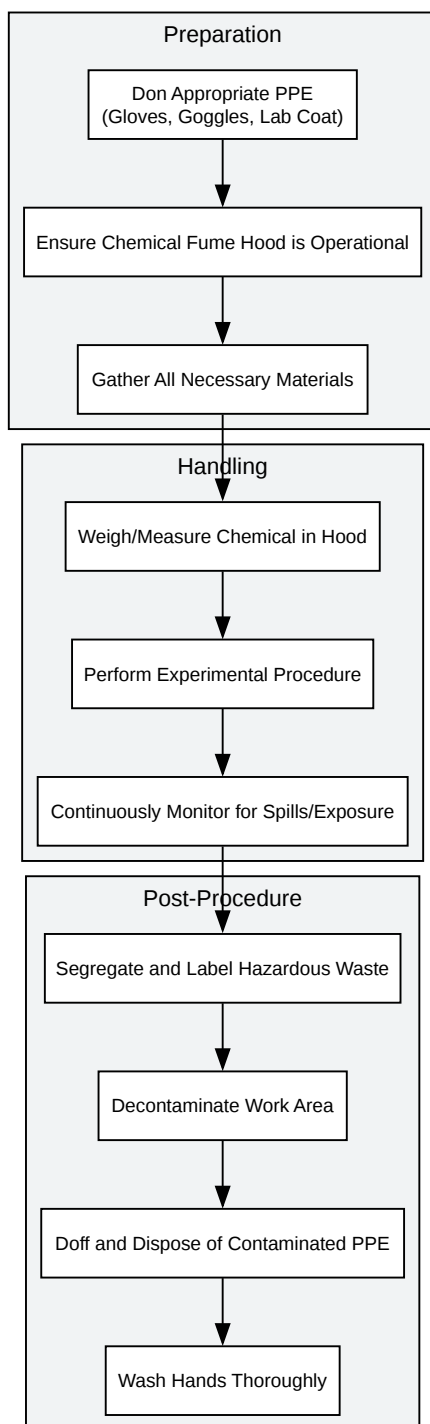
3. Waste Pickup:

- Store the sealed hazardous waste container in a designated satellite accumulation area.[10]
- Follow your institution's procedures to arrange for pickup by the environmental health and safety department.[10]

Experimental Workflow and Logic Diagrams

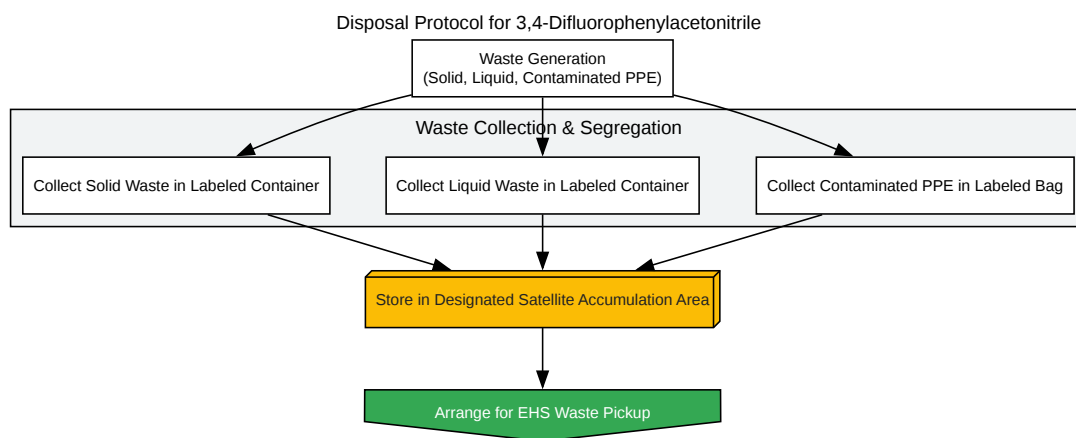
To ensure procedural clarity, the following diagrams illustrate the key workflows for handling and disposing of **3,4-Difluorophenylacetonitrile**.

Handling Protocol for 3,4-Difluorophenylacetonitrile



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Caption: Workflow for the safe handling of **3,4-Difluorophenylacetonitrile**.



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Caption: Step-by-step disposal plan for **3,4-Difluorophenylacetonitrile** waste.

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References

- 1. (3,4-Difluorophenyl)acetonitrile | C₈H₅F₂N | CID 69572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 3,4-Difluorophenylacetonitrile | 658-99-1 [amp.chemicalbook.com]

- 4. capotchem.com [capotchem.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. (3,4-Difluorophenyl)Acetonitrile | Properties, Uses, Safety Data & Supplier in China [nj-finechem.com]
- 10. benchchem.com [benchchem.com]
- 11. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
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